

An In-depth Technical Guide to the Synthesis of Milneb Fungicide

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Compound of Interest

Compound Name: *Milneb*

Cat. No.: *B1214706*

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Abstract

Milneb, chemically known as 3,3'-ethylenebis(tetrahydro-4,6-dimethyl-2H-1,3,5-thiadiazine-2-thione), is a broad-spectrum dithiocarbamate fungicide. This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and mechanism of action. Detailed experimental protocols for the synthesis of related compounds are presented as a proxy for the synthesis of **Milneb**, due to the limited availability of a specific detailed protocol for the target compound in public literature. The guide also includes a summary of its analytical characterization and a visualization of its fungicidal signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals involved in the development and study of fungicides.

Introduction

Dithiocarbamate fungicides have been a cornerstone of agricultural disease management for many decades due to their broad-spectrum efficacy and low risk of resistance development. **Milneb** belongs to the ethylenebis(dithiocarbamate) (EBDC) subclass and exhibits protective fungicidal action against a wide range of plant pathogenic fungi. Its multi-site mode of action makes it a valuable tool in integrated pest management (IPM) strategies. This guide aims to provide a detailed technical overview of the synthesis and core principles of **Milneb** for a scientific audience.

Physicochemical Properties of Milneb

A summary of the key physicochemical properties of **Milneb** is presented in Table 1. This data is essential for its handling, formulation, and analytical characterization.

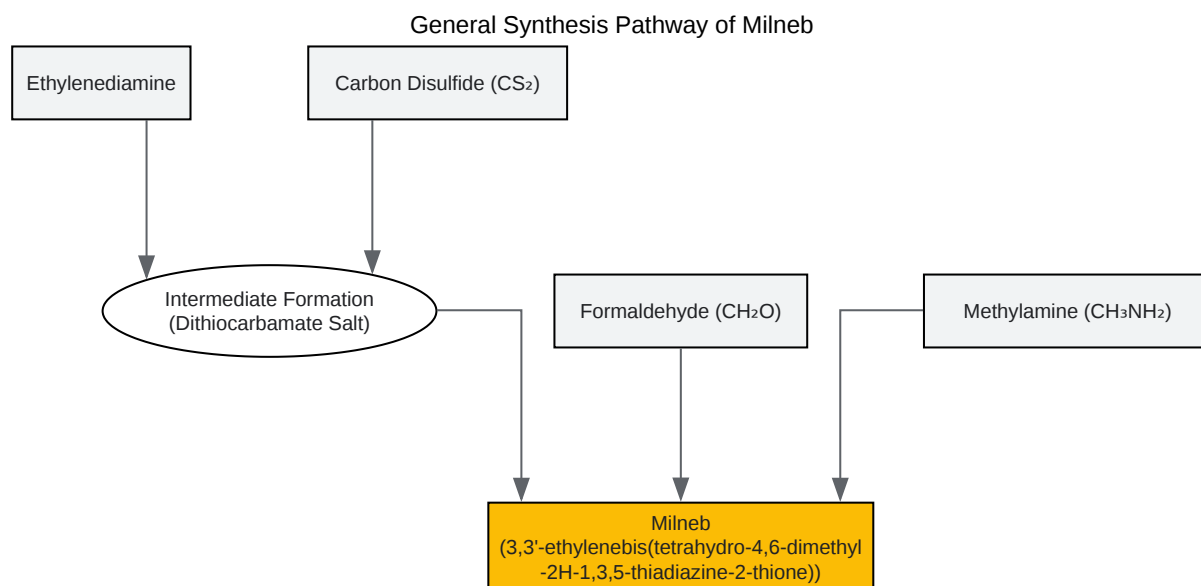
Property	Value	Reference
IUPAC Name	3-[2-(4,6-dimethyl-2-sulfanylidene-1,3,5-thiadiazinan-3-yl)ethyl]-4,6-dimethyl-1,3,5-thiadiazinane-2-thione	[1]
Molecular Formula	C ₁₂ H ₂₂ N ₄ S ₄	[1]
Molecular Weight	350.6 g/mol	[1]
CAS Number	3773-49-7	[1]
Appearance	White crystalline solid (predicted)	
Melting Point	Not available	
Solubility	Insoluble in water	[1]

Synthesis of Milneb

The synthesis of **Milneb**, like other 1,3,5-thiadiazine-2-thiones, generally proceeds through a condensation reaction involving an amine, carbon disulfide, and formaldehyde. Specifically for **Milneb**, the reaction involves ethylenediamine, carbon disulfide, formaldehyde, and methylamine.

General Reaction Scheme

The overall synthetic pathway can be depicted as follows:



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Caption: General reaction scheme for the synthesis of **Milneb**.

Representative Experimental Protocol

While a detailed experimental protocol for the synthesis of **Milneb** is not readily available in the public domain, the following procedure for the synthesis of analogous 3,3'-ethylenebis(5-alkyl-1,3,5-thiadiazine-2-thiones) can be adapted.[2] This protocol should be considered as a representative method and may require optimization for the specific synthesis of **Milneb**.

Materials:

- Ethylenediamine
- Carbon Disulfide
- Formaldehyde (37% aqueous solution)
- Methylamine (40% aqueous solution)

- Ethanol
- Sodium Hydroxide

Procedure:

- Formation of the Dithiocarbamate Intermediate:
 - In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath, a solution of ethylenediamine in ethanol is prepared.
 - Carbon disulfide is added dropwise to the cooled solution with constant stirring.
 - An aqueous solution of sodium hydroxide is then added slowly to the reaction mixture to form the sodium salt of the dithiocarbamate.
- Ring Formation:
 - To the solution of the dithiocarbamate intermediate, an aqueous solution of formaldehyde is added dropwise while maintaining the temperature below 10 °C.
 - Following the addition of formaldehyde, an aqueous solution of methylamine is added slowly.
 - The reaction mixture is then stirred at room temperature for several hours to allow for the completion of the cyclization reaction.
- Isolation and Purification:
 - The resulting precipitate (crude **Milneb**) is collected by filtration.
 - The crude product is washed with water and then with cold ethanol to remove unreacted starting materials and byproducts.
 - Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water.

Note: The molar ratios of the reactants, reaction time, and temperature are critical parameters that would need to be optimized to achieve a good yield and purity of **Milneb**.

Quantitative Data (Representative)

Quantitative data for the synthesis of **Milneb** is not available in the reviewed literature. For analogous 3,3'-ethylenebis(5-alkyl-1,3,5-thiadiazine-2-thiones), yields are reported to be in the range of 60-80% after purification.^[2] Purity would typically be assessed by techniques such as High-Performance Liquid Chromatography (HPLC) and confirmed by spectroscopic methods.

Parameter	Representative Value
Yield	60-80%
Purity	>95% (typical target)

Analytical Characterization

The structural elucidation and purity assessment of **Milneb** would be performed using standard analytical techniques.

Spectroscopic Data (Predicted)

While experimental spectra for **Milneb** are not available, the expected signals in ¹H NMR, ¹³C NMR, and Mass Spectrometry can be predicted based on its structure.

Technique	Predicted Key Signals
¹ H NMR	Signals corresponding to the ethylene bridge protons, the methyl protons, and the methylene protons of the thiadiazine ring.
¹³ C NMR	Resonances for the methyl carbons, the methylene carbons of the ethylene bridge and the thiadiazine ring, and the thione carbon (C=S).
Mass Spec (EI)	Molecular ion peak (M ⁺) at m/z 350, along with fragmentation patterns corresponding to the loss of substructures. A GC-MS method for the methylated derivative of Milneb has been reported. [3] [4]

Mechanism of Action and Signaling Pathways

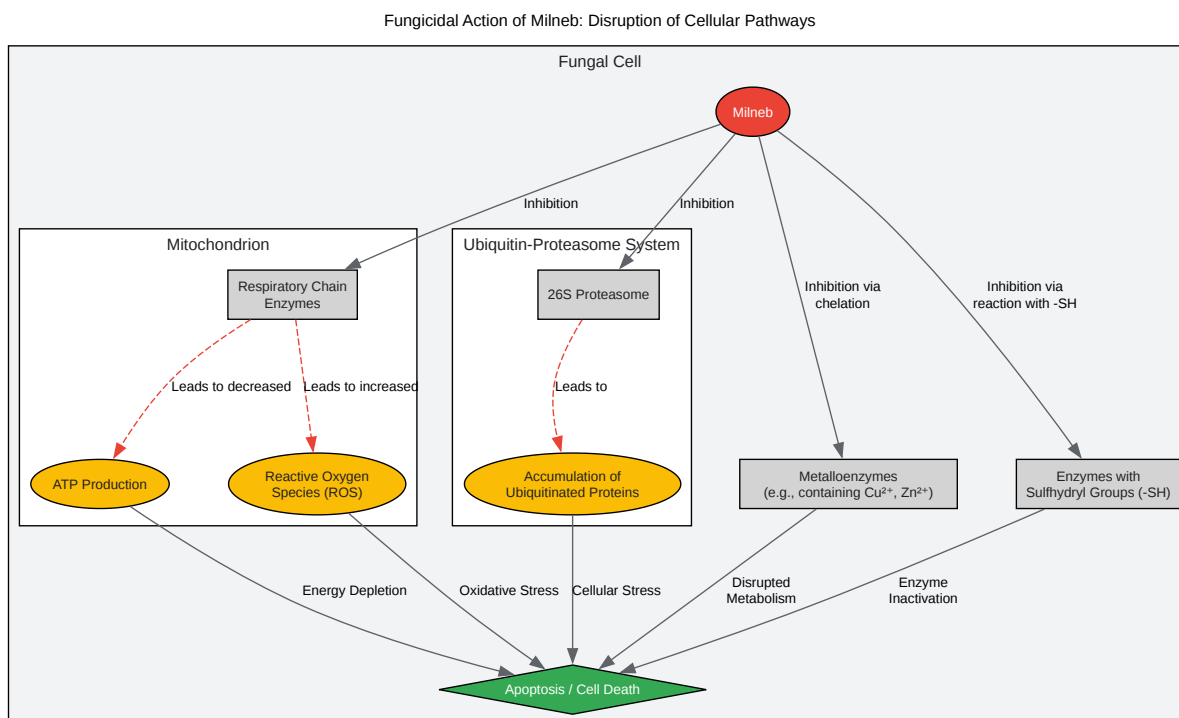
Milneb, as a dithiocarbamate fungicide, exhibits a multi-site mode of action, which is a key factor in its low risk of inducing fungal resistance. Its fungitoxicity stems from its ability to disrupt multiple essential biochemical processes within the fungal cell.

The primary mechanisms of action include:

- Inhibition of Metalloenzymes:** Dithiocarbamates are potent chelating agents that can bind to metal ions such as copper and zinc, which are essential cofactors for numerous enzymes. This leads to the inactivation of critical metalloenzymes involved in cellular respiration and other metabolic pathways.
- Reaction with Sulfhydryl Groups:** The isothiocyanate metabolites of dithiocarbamates can react with sulfhydryl (-SH) groups of amino acids, peptides, and proteins. This disrupts the function of enzymes and other proteins that are crucial for fungal cell viability.
- Disruption of the Ubiquitin-Proteasome System:** Dithiocarbamates can inhibit the 26S proteasome, a key cellular machinery responsible for the degradation of damaged or unwanted proteins. This leads to an accumulation of ubiquitinated proteins, inducing cellular stress and apoptosis.

- Mitochondrial Dysfunction: By interfering with enzymes of the electron transport chain, dithiocarbamates can disrupt mitochondrial respiration, leading to a decrease in ATP production and an increase in reactive oxygen species (ROS), ultimately causing oxidative stress and cell death.

The following diagram illustrates the key signaling pathways disrupted by **Milneb** in a fungal cell.



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Caption: Signaling pathways disrupted by the fungicide **Milneb**.

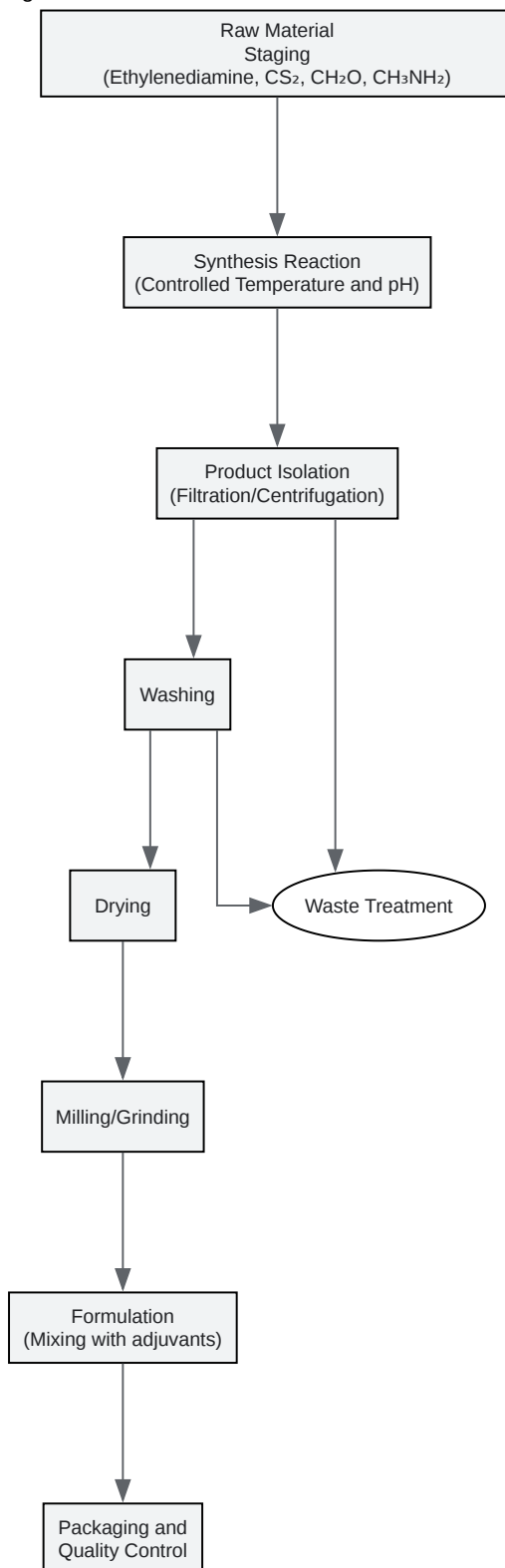
Industrial Synthesis Considerations

Information regarding the industrial-scale synthesis of **Milneb** is proprietary and not publicly available. However, based on the general synthesis of dithiocarbamates, an industrial process would likely involve:

- **Reactor Design:** Large-scale, jacketed glass-lined or stainless steel reactors to control the exothermic reactions.
- **Process Control:** Strict control of temperature, pH, and addition rates of reactants to ensure consistent product quality and yield.
- **Solvent and Reagent Recovery:** Implementation of solvent recovery systems to improve the economic and environmental footprint of the process.
- **Waste Treatment:** Treatment of aqueous waste streams to remove unreacted chemicals and byproducts before discharge.
- **Product Formulation:** The final product would be formulated into a usable form, such as a wettable powder or suspension concentrate, by mixing with inert carriers, dispersing agents, and other adjuvants.

The following diagram outlines a logical workflow for the industrial production of **Milneb**.

Logical Workflow for Industrial Production of Milneb

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Caption: A logical workflow for the industrial synthesis of **Milneb**.

Conclusion

Milneb is a significant dithiocarbamate fungicide with a multi-site mode of action that makes it effective against a broad range of fungal pathogens and less prone to resistance development. While specific, detailed synthesis protocols and analytical data are not widely published, this guide provides a comprehensive overview based on available information for related compounds and general chemical principles. The provided information on its synthesis, properties, and mechanism of action serves as a valuable technical resource for professionals in the fields of agrochemical research, drug development, and crop protection. Further research to elucidate the precise details of its synthesis and to explore its full range of biological activities would be beneficial.

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